

2-Bromo-4-hydroxybenzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-4-hydroxybenzaldehyde

Cat. No.: B1278919

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An In-depth Technical Guide to 2-Bromo-4-hydroxybenzaldehyde

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Bromo-4-hydroxybenzaldehyde**, tailored for researchers, scientists, and professionals in drug development.

Core Compound Properties

2-Bromo-4-hydroxybenzaldehyde is an organic compound featuring a benzene ring substituted with a bromine atom, a hydroxyl group, and a formyl (aldehyde) group.

Quantitative Data Summary

The fundamental quantitative properties of **2-Bromo-4-hydroxybenzaldehyde** are summarized in the table below for quick reference.

Property	Value
Molecular Formula	C ₇ H ₅ BrO ₂ [1]
Molecular Weight	201.02 g/mol [1]
CAS Number	22532-60-1[1]
IUPAC Name	2-bromo-4-hydroxybenzaldehyde[1]

Compound Identification and Properties

To further characterize **2-Bromo-4-hydroxybenzaldehyde**, the following diagram outlines the relationship between its primary identifiers and its key computed properties.

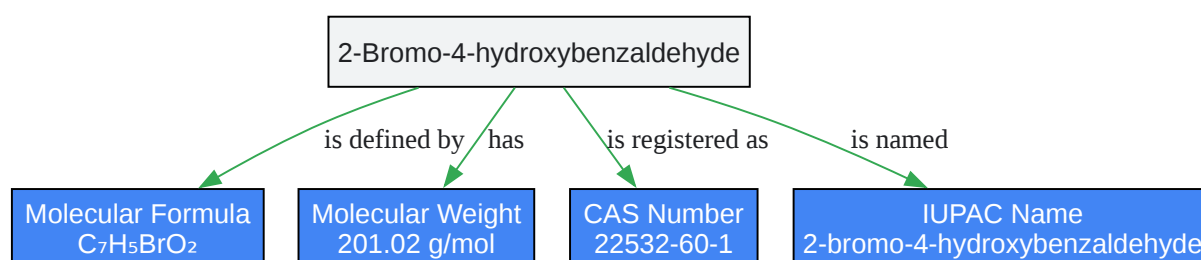


Figure 1: Identification and Properties of 2-Bromo-4-hydroxybenzaldehyde

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Figure 1: Identification and Properties of **2-Bromo-4-hydroxybenzaldehyde**

Experimental Protocols

Detailed experimental protocols for the synthesis or application of **2-Bromo-4-hydroxybenzaldehyde** are specific to individual research studies and are not broadly standardized. Researchers should consult specialized chemical synthesis literature or supplier documentation for methodologies relevant to their specific application.

Isomeric Considerations

It is crucial to distinguish **2-Bromo-4-hydroxybenzaldehyde** from its isomer, 4-Bromo-2-hydroxybenzaldehyde. While both share the same molecular formula ($C_7H_5BrO_2$) and molecular weight (201.02 g/mol), their chemical structure and CAS numbers differ (4-Bromo-2-hydroxybenzaldehyde is CAS 22532-62-3)[2][3][4][5]. This structural difference leads to distinct physical and chemical properties, which can significantly impact experimental outcomes.

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References

- 1. 2-Bromo-4-hydroxybenzaldehyde | C₇H₅BrO₂ | CID 11084866 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Bromo-2-hydroxybenzaldehyde | 22532-62-3 | FB11113 [biosynth.com]
- 3. 4-Bromo-2-hydroxybenzaldehyde | C₇H₅BrO₂ | CID 4066019 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Bromo-2-hydroxybenzaldehyde 97 22532-62-3 [sigmaaldrich.com]
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